

# Technical Dossier: Physicochemical Properties of 4-(Boc-amino)-2-hydroxypyridine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-(Boc-amino)-2-hydroxypyridine

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**Abstract:** This document provides a technical overview of the available physicochemical data for **4-(Boc-amino)-2-hydroxypyridine**. Due to the limited availability of experimental data for this specific compound in public literature, this guide also furnishes detailed, standard experimental protocols for the determination of melting and boiling points, which are critical parameters in the characterization of chemical entities in drug discovery and development.

## Physicochemical Properties of 4-(Boc-amino)-2-hydroxypyridine

As of the latest literature review, specific experimental data for the melting and boiling points of **4-(Boc-amino)-2-hydroxypyridine** are not readily available. The introduction of the tert-butoxycarbonyl (Boc) protecting group significantly alters the physicochemical properties of the parent molecule, 4-amino-2-hydroxypyridine, by increasing its molecular weight and lipophilicity, which would in turn affect its melting and boiling points.

For reference and comparison, the available data for the parent compound, 4-amino-2-hydroxypyridine, is presented below. It is crucial to note that these values are not for the title compound and should be treated as a reference only.

Table 1: Physicochemical Data for the Reference Compound 4-amino-2-hydroxypyridine

| Property      | Value                                      | Source |
|---------------|--|--------|
| Melting Point | 219-221 °C                                 |        |
| Boiling Point | 310.7 ± 35.0 °C (Predicted)                |        |
| Density       | 1.208 ± 0.06 g/cm <sup>3</sup> (Predicted) |        |
| pKa           | 11.49 ± 0.10 (Predicted)                   |        |

## Experimental Protocols

The following are detailed, generalized protocols for the experimental determination of the melting and boiling points of a solid organic compound such as **4-(Boc-amino)-2-hydroxypyridine**.

### 2.1. Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid, this transition occurs over a narrow temperature range. The following protocol describes the use of a melting point apparatus.[1][2]

#### Materials:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Glass capillary tubes (sealed at one end)[1]
- The sample of **4-(Boc-amino)-2-hydroxypyridine**
- Spatula
- Mortar and pestle (if the sample is not a fine powder)

#### Procedure:

- Sample Preparation:

- Ensure the sample is completely dry and in the form of a fine powder. If necessary, gently crush the crystals using a mortar and pestle.
- Dip the open end of a capillary tube into the powdered sample.[3]
- Tap the sealed end of the capillary tube on a hard surface to pack the sample into the bottom of the tube. The packed sample should be approximately 1-2 mm high.[1][3]

• Measurement:

- Insert the capillary tube into the heating block of the melting point apparatus.[3]
- Set the apparatus to heat at a rapid rate to quickly approach the expected melting point. If the approximate melting point is unknown, a preliminary rapid determination can be performed.
- When the temperature is about 10-15 °C below the expected melting point, reduce the heating rate to approximately 1-2 °C per minute. A slow heating rate is crucial for an accurate measurement.[3]
- Observe the sample through the magnifying lens.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Continue to observe and record the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).[3]

• Reporting:

- The melting point is reported as a range from the temperature at which melting begins to the temperature at which it is complete.
- For a pure compound, this range is typically narrow (0.5-1.0 °C). A broad melting range often indicates the presence of impurities.

## 2.2. Boiling Point Determination (Microscale Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid. For a small amount of substance, the Thiele tube method is often employed.[4][5]

#### Materials:

- Thiele tube or a similar heating bath (e.g., a beaker with high-boiling mineral oil)[5]
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner or heating mantle)
- The sample of **4-(Boc-amino)-2-hydroxypyridine**

#### Procedure:

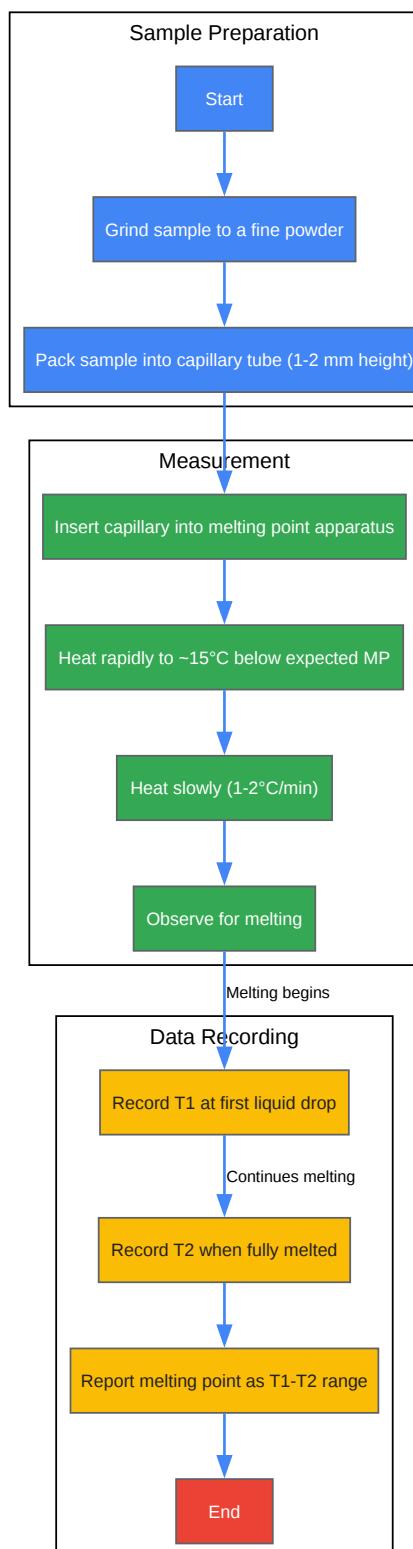
- Sample Preparation:
  - Place a small amount of the liquid sample into the fusion tube.
  - Invert a capillary tube (sealed end up) and place it inside the fusion tube containing the sample.[6]
- Apparatus Setup:
  - Attach the fusion tube to a thermometer.
  - Suspend the thermometer and the attached tube in a Thiele tube or a heating bath, ensuring the sample is below the level of the heating fluid.[5]
- Measurement:
  - Gently heat the side arm of the Thiele tube or the heating bath.[7]

- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Continue heating until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube. This indicates that the liquid has reached its boiling point.
- Turn off the heat and allow the apparatus to cool slowly.
- The stream of bubbles will slow down and eventually stop. The moment the liquid is drawn back into the capillary tube, record the temperature. This is the boiling point of the liquid.<sup>[7]</sup>

## Visualized Experimental Workflow

The following diagram illustrates the logical flow of the experimental determination of a melting point.

## Workflow for Melting Point Determination

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Caption: A flowchart of the experimental workflow for determining the melting point of a solid organic compound using the capillary method.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)